

Personal protective equipment for handling YH-306

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: YH-306

Cat. No.: B15619820

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Essential Safety and Handling Guide for YH-306

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for handling the anticancer agent **YH-306** (CAS 1373764-75-0). It includes detailed operational and disposal plans, alongside procedural guidance to ensure laboratory safety and proper experimental conduct.

Chemical and Physical Properties

YH-306 is a synthetic small molecule investigated for its potential as an anticancer agent.^{[1][2]} It has the formal name 2-(4-hydroxyphenyl)-1-(1,3,4,9-tetrahydro-2H-pyrido[3,4-b]indol-2-yl)-ethanone.^[1]

Property	Value	Source
CAS Number	1373764-75-0	[1]
Molecular Formula	C ₁₉ H ₁₈ N ₂ O ₂	[1]
Molecular Weight	306.36 g/mol	[1]
Appearance	Off-white solid	
Solubility	Soluble in DMSO (≥10 mg/ml)	[1]
Storage	Recommended at 2-8°C, protected from light. Can be shipped at room temperature for less than 2 weeks.	[1]

Hazard Identification and Safety Precautions

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2A	H319: Causes serious eye irritation

Source:

Personal Protective Equipment (PPE)

To minimize exposure and ensure safety, the following personal protective equipment is mandatory when handling **YH-306**:

- Eye Protection: Safety goggles with side-shields.[1]
- Hand Protection: Protective gloves (e.g., nitrile).[1]
- Skin and Body Protection: Impervious clothing, such as a lab coat.[1]

- Respiratory Protection: A suitable respirator should be used if ventilation is inadequate or when handling fine powders to avoid dust and aerosol formation.[\[1\]](#)

Handling and Storage

- Handling:
 - Avoid inhalation, and contact with eyes and skin.[\[1\]](#)
 - Use in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)
 - Wash hands thoroughly after handling.
 - Do not eat, drink, or smoke when using this product.
- Storage:
 - Keep the container tightly sealed in a cool, well-ventilated area.[\[1\]](#)
 - Protect from direct sunlight and sources of ignition.[\[1\]](#)

First Aid and Emergency Procedures

Exposure Route	First Aid Measures
Ingestion	If swallowed, call a poison center or doctor if you feel unwell. Rinse mouth. Do NOT induce vomiting. [1]
Skin Contact	Remove contaminated clothing and rinse skin thoroughly with large amounts of water. [1]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do. [1]
Inhalation	Move the person to fresh air. If breathing is difficult, administer cardiopulmonary resuscitation (CPR), avoiding mouth-to-mouth resuscitation. [1]

Disposal Plan

Dispose of **YH-306** and its containers in accordance with official regulations for hazardous waste. Do not allow the product to reach the sewage system or dispose of it with household garbage.

Experimental Protocols

YH-306 has been shown to inhibit the growth and metastasis of colorectal cancer cells by targeting the Focal Adhesion Kinase (FAK) signaling pathway.[\[2\]](#)

Cell Lines and Culture

- Colorectal Cancer (CRC) Cell Lines: HT-29, CT-26, HCT116, SW620[\[2\]](#)
- Other Cancer Cell Lines: PC-9, H1299, A549 (lung), LNCaP (prostate), MDA-MB-231 (breast)[\[3\]](#)[\[4\]](#)
- Culture Conditions: Cells are typically cultured in appropriate media supplemented with 10% Fetal Bovine Serum (FBS), 100 units/ml penicillin, and 100 units/ml streptomycin.[\[2\]](#)

In Vitro Assays

- Proliferation Assay (MTS Assay): To assess the effect of **YH-306** on cell proliferation, CRC cells are treated with varying concentrations of **YH-306**. The percentage of proliferating cells is determined relative to cells exposed to a vehicle control (e.g., 0.1% DMSO).[\[2\]](#)
- Apoptosis Assay (Flow Cytometry): Apoptosis in CRC cells treated with **YH-306** can be measured using flow cytometry with Annexin V and Propidium Iodide (PI) staining. Cells positive for both markers are considered apoptotic.[\[2\]](#)
- Migration and Invasion Assays:
 - Wound Healing Assay: The inhibitory effect of **YH-306** on cell migration can be observed and quantified in a wound-healing assay.[\[3\]](#)
 - Transwell Invasion Assay: The ability of **YH-306** to inhibit cell invasion can be assessed using transwell chambers coated with Matrigel or Type I collagen.[\[3\]](#)

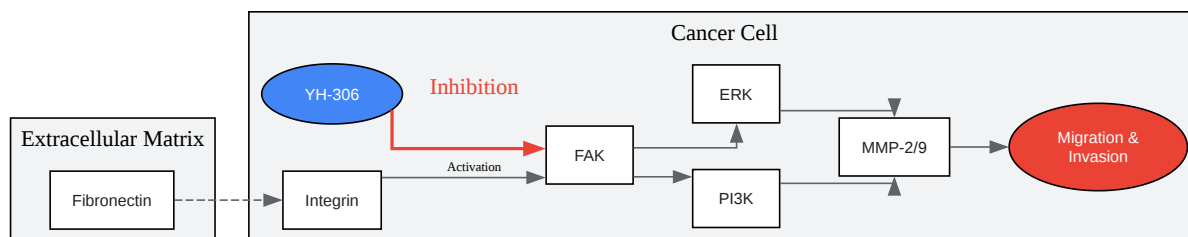
- Cell Adhesion and Spreading Assays: The effect of **YH-306** on the adhesion and spreading of CRC cells on extracellular matrix components like Type I collagen or fibronectin can be evaluated.[5]

In Vivo Experiments

- Animal Models: BALB/c mice and nude mice are used for in vivo studies.[2] All animal experimental protocols should be approved by an appropriate Animal Investigation Committee.[2]
- Tumor Xenograft Models:
 - Subcutaneous Xenograft: To evaluate the effect of **YH-306** on tumor growth, CRC cells are injected subcutaneously into mice. Tumor volume is monitored following treatment with **YH-306**. [4]
 - Metastasis Model: To assess the impact on metastasis, CRC cells can be injected into the tail vein of mice to induce pulmonary or hepatic metastases, followed by treatment with **YH-306**. [2][4]

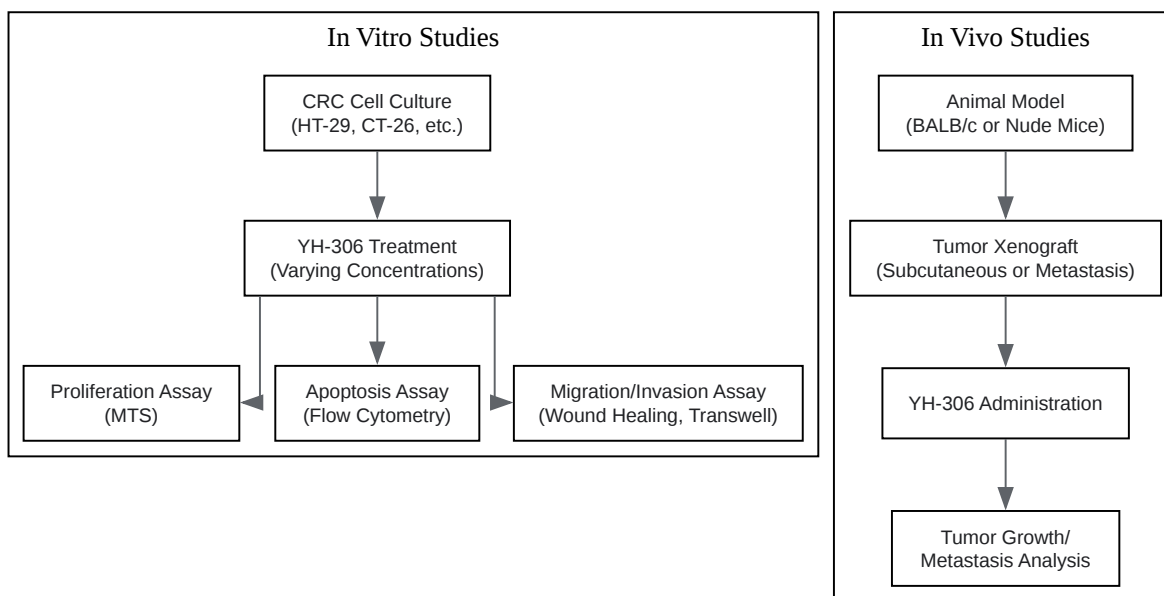
Signaling Pathway and Experimental Workflow

YH-306 exerts its anticancer effects by inhibiting the FAK signaling pathway, which leads to the suppression of cell migration, invasion, and proliferation.[2]



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Caption: **YH-306** inhibits the FAK signaling pathway.



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Caption: Experimental workflow for evaluating **YH-306**.

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- To cite this document: BenchChem. [Personal protective equipment for handling YH-306]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15619820#personal-protective-equipment-for-handling-yh-306]

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